

Application Notes and Protocols: Formulating Adhesives and Sealants with Irganox 1520

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Compound of Interest

Compound Name: 2-Methyl-4,6-bis[(octylthio)methyl]phenol

Cat. No.: B010483

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For Researchers, Scientists, and Formulation Professionals

Introduction

Irganox 1520 is a high-performance, multifunctional liquid phenolic antioxidant designed for the stabilization of organic substrates such as elastomers, plastics, and notably, a wide range of adhesive and sealant formulations.^{[1][2][3][4]} Chemically identified as 4,6-Bis(octylthiomethyl)-o-cresol, it provides excellent protection against thermo-oxidative degradation during high-temperature processing and ensures long-term thermal stability of the end product.^{[1][3]} Its key attributes include being non-staining, non-discoloring, low in volatility, and stable to both light and heat.^{[1][2][5][6]}

The liquid form and low viscosity of Irganox 1520 facilitate easy handling and incorporation into various formulations.^{[1][3]} It is particularly effective in systems based on a variety of polymers, including natural rubber and thermoplastic elastomers like Styrene-Butadiene-Styrene (SBS), Styrene-Isoprene-Styrene (SIS), Styrene-Butadiene-Rubber (SBR), and Nitrile-Butadiene-Rubber (NBR).^{[1][3][5]} However, it is generally not recommended for use in odor-sensitive hot melt adhesives.^{[1][3][4]}

These application notes provide detailed guidelines and experimental protocols for effectively utilizing Irganox 1520 to enhance the durability and performance of adhesive and sealant formulations.

Physicochemical Properties of Irganox 1520

A summary of the key properties of Irganox 1520 is presented in Table 1. Understanding these characteristics is crucial for proper handling, storage, and incorporation into formulations.

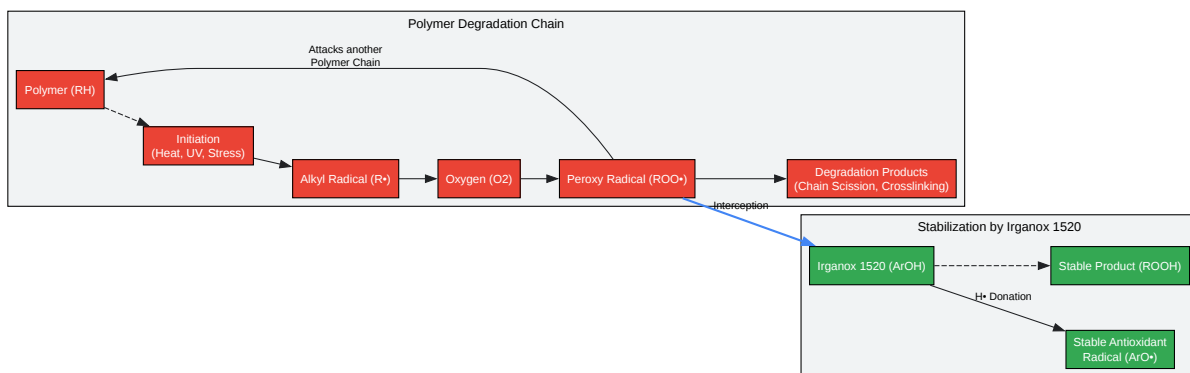
Table 1: Physical and Chemical Properties of Irganox 1520

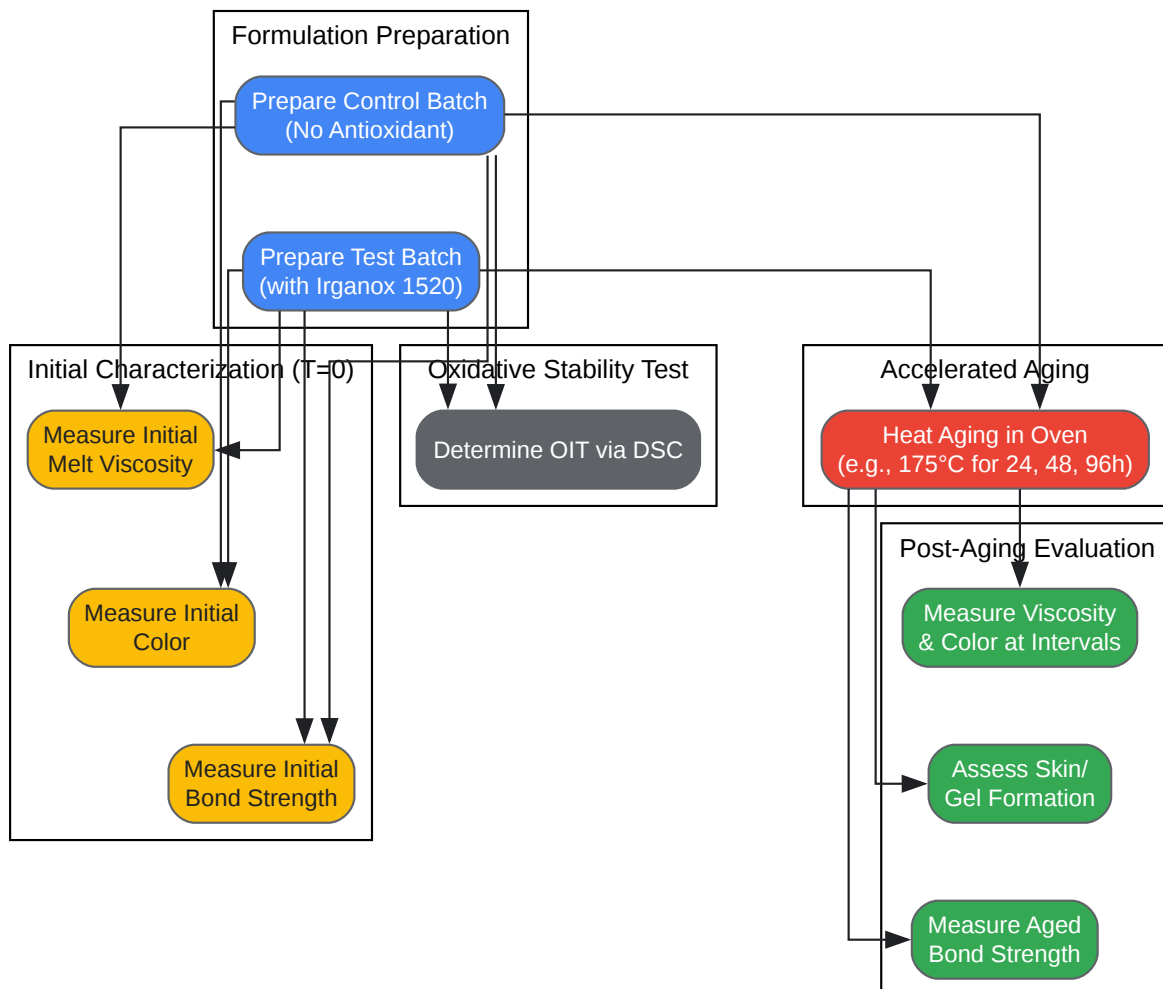
Property	Value	Reference
Chemical Name	4,6-Bis(octylthiomethyl)-o-cresol	[1][3]
CAS Number	110553-27-0	[1][3]
Molecular Weight	424.7 g/mol	[1][3]
Appearance	Low-viscosity, pale yellow liquid	[1][3]
Specific Gravity (20°C)	0.98 g/ml	[1]
Dynamic Viscosity (20°C)	85 - 90 mPa·s	[1][7]
Flash Point	> 200 °C	[1]
Melting Range	~ 12 - 15 °C	[1][7]

Mechanism of Action

Irganox 1520 functions primarily as a chain-terminating antioxidant.[8] As a sterically hindered phenol, its primary role is to scavenge and neutralize free radicals that are generated during the oxidation process, which is often initiated by heat, light, or mechanical stress.[4][9][10]

The antioxidant mechanism involves the donation of a hydrogen atom from the phenolic hydroxyl group to a polymer free radical (e.g., a peroxy radical, ROO•). This action deactivates the highly reactive free radical, preventing it from propagating the degradation chain reaction. [9][10] The resulting antioxidant radical is sterically hindered and relatively stable, thus preventing it from initiating new degradation chains. The presence of sulfur moieties in its structure also contributes to its multifunctional character, potentially aiding in the decomposition of hydroperoxides, which are precursors to further radical formation.[8]





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